

Application Notes & Protocols for Cerebrolysin (Cerebrocrast) Storage and Handling

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Compound of Interest

Compound Name: Cerebrocrast

Cat. No.: B1668402

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The following information is based on the available data for "Cerebrolysin," as "**Cerebrocrast**" is understood to be a likely misspelling of this substance. Cerebrolysin is a peptide mixture derived from purified porcine brain proteins.^{[1][2]} These guidelines are intended for research and developmental purposes and are not a substitute for clinical or medical advice.

Product Information

Cerebrolysin is a preparation of low-molecular-weight peptides and free amino acids that mimics the action of endogenous neurotrophic factors.^{[3][4]} Its neuroprotective and neurorestorative properties are of significant interest in the study of neurodegenerative diseases and brain injuries.^{[5][6]}

Storage and Stability

Proper storage is critical to maintain the integrity and efficacy of Cerebrolysin.

Table 1: Recommended Storage Conditions

Parameter	Specification	Source(s)
Temperature	Room temperature, not exceeding 25°C (77°F).	[7] [8] [9] [10]
Freezing	Do not freeze.	[7] [8] [10] [11]
Light Exposure	Protect from light; store in the outer carton.	[7] [8] [9] [11]
Shelf Life	5 years (60 months) from the date of manufacture.	[7] [8] [9]

Stability Post-Opening:

- Ampoules are for single use only.[\[8\]](#)[\[11\]](#)
- Once an ampoule is opened, the solution should be used immediately to prevent microbial contamination and degradation due to oxidation.[\[8\]](#)[\[12\]](#)
- Do not store or reuse any remaining content.[\[8\]](#)

Handling and Safety Precautions

Standard laboratory safety practices should be followed when handling Cerebrolysin.

Personal Protective Equipment (PPE):

- Gloves: Wear compatible chemical-resistant gloves.[\[13\]](#)
- Eye Protection: Use appropriate safety glasses or goggles.[\[13\]](#)
- Lab Coat: A standard laboratory coat is recommended.

General Handling:

- Avoid contact with skin, eyes, and clothing.[\[13\]](#)
- Avoid inhalation or ingestion.[\[13\]](#)

- Wash hands thoroughly after handling.[13]
- In case of contact, follow standard first aid procedures:
 - Eyes: Immediately flush with plenty of water for 10-15 minutes.[13]
 - Skin: Wash with soap and water.[13]

Disposal:

- Dispose of unused material and containers in accordance with local, state, and federal regulations.[13]

Experimental Protocols

Preparation of Cerebrolysin for In Vitro and In Vivo Studies

Cerebrolysin is typically supplied as a sterile aqueous solution. For experimental applications requiring dilution, use only compatible solutions to maintain the correct pH and stability.

Compatible Diluents:

- 0.9% Sodium Chloride Solution (Normal Saline)[7][14]
- Ringer's Solution[7][14]
- 5% Glucose (Dextrose) Solution[7][14]

Incompatible Solutions:

- Solutions that alter the pH (incompatible outside of pH 5.0-8.0).[7][9]
- Lipid-containing solutions.[7][9]
- Balanced amino acid solutions (should not be mixed in the same infusion).[7][11]

Protocol for Dilution for Intravenous (IV) Infusion Simulation:

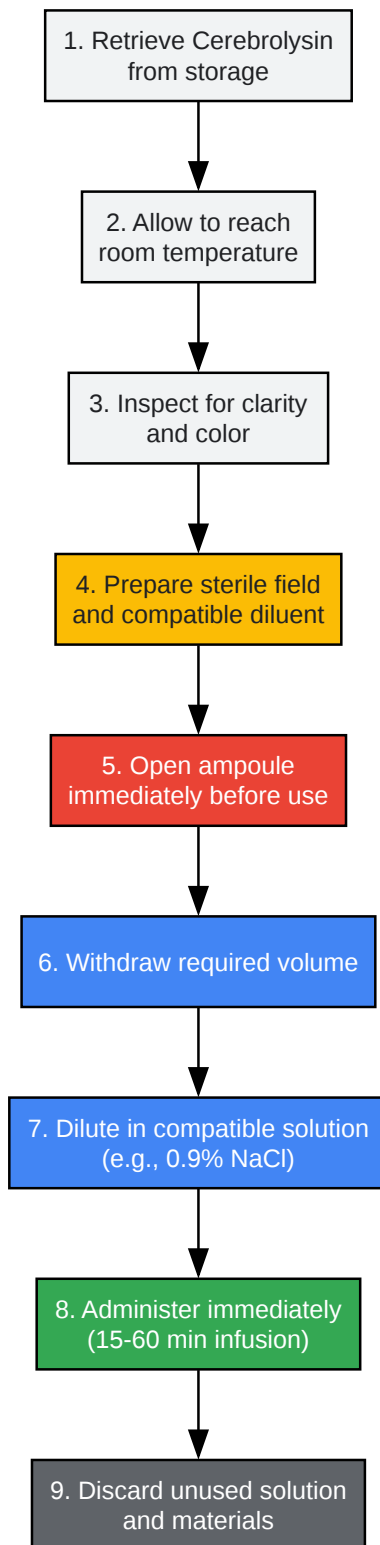
- Aseptic Technique: All procedures should be performed under sterile conditions to prevent contamination.[\[8\]](#)
- Preparation:
 - Allow the Cerebrolysin ampoule to reach room temperature if it has been refrigerated.[\[8\]](#)
 - Inspect the ampoule to ensure the solution is clear and amber-colored.[\[8\]](#)[\[11\]](#)
- Dilution:
 - Immediately before use, draw the required volume of Cerebrolysin from the ampoule.[\[8\]](#)
[\[11\]](#)
 - Dilute with a compatible standard infusion solution to the desired final concentration. For doses between 10 ml and 50 ml, a total volume of at least 100 ml is recommended.[\[14\]](#)
- Administration:
 - For experimental setups simulating IV infusion, the recommended duration is between 15 and 60 minutes.[\[7\]](#)[\[14\]](#)
 - Use disposable, one-way infusion sets and cannulas.[\[8\]](#)[\[11\]](#)
 - Flush infusion lines with 0.9% NaCl solution before and after administration.[\[8\]](#)[\[14\]](#)

Table 2: Administration Methods for Preclinical Research

Method	Maximum Undiluted Dose	Administration Time	Notes	Source(s)
Intravenous (IV) Injection	Up to 10 ml	Slow, over 3 minutes	Flush lines before and after.	[8] [14]
Intramuscular (IM) Injection	Up to 5 ml	Slow, over 3 minutes	Administer immediately after opening.	[1] [8]
Intravenous (IV) Infusion	10 ml to 50 ml	15 to 60 minutes	Must be diluted in a compatible solution.	[7] [14]

Workflow for Cerebrolysin Solution Preparation

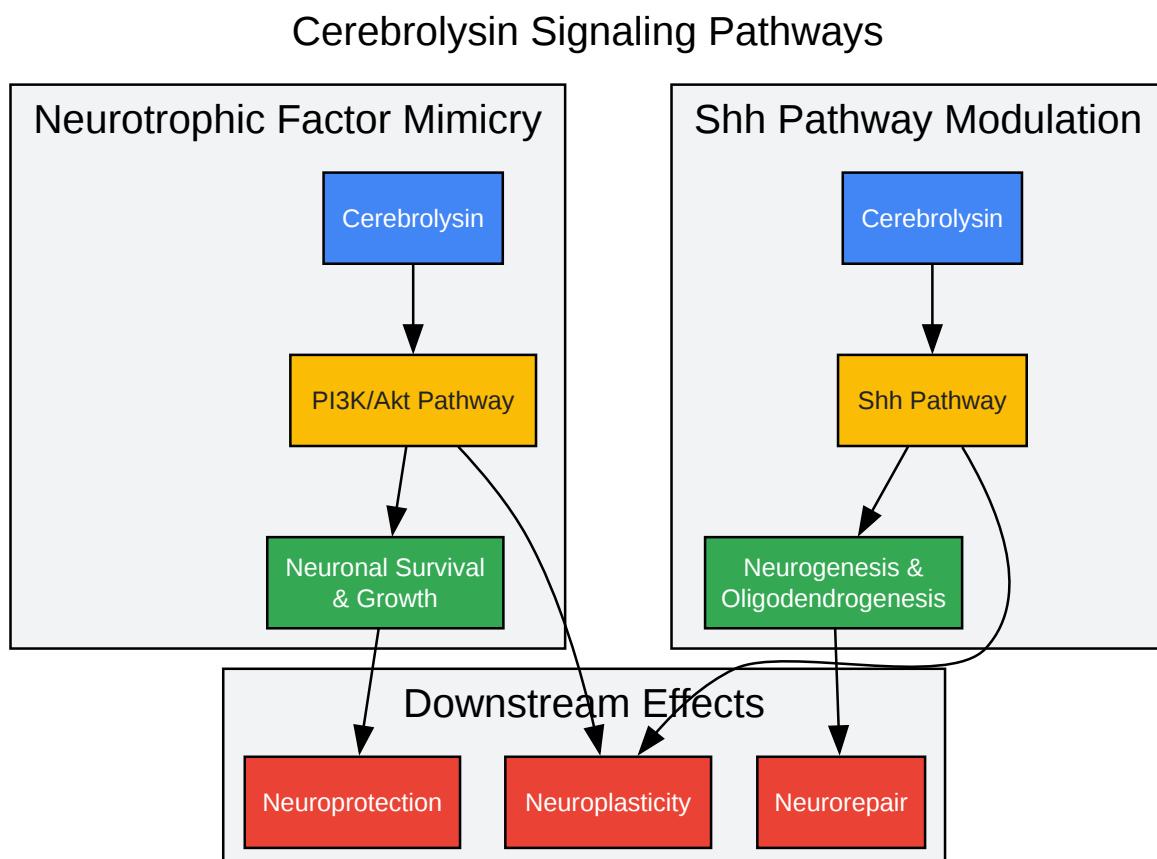
Workflow for Cerebrolysin Dilution



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Caption: Workflow for the sterile preparation of Cerebrolysin solutions.

- **Neurotrophic Factor (NTF) Pathway:** Cerebrolysin contains peptides that mimic the activity of endogenous neurotrophic factors like BDNF and NGF. It activates the PI3K/Akt pathway, which is vital for cell growth, proliferation, and survival.[3]
- **Sonic Hedgehog (Shh) Signaling Pathway:** This pathway is important for neurogenesis and oligodendrogenesis. Cerebrolysin promotes these processes by increasing the expression of Shh and its receptors.[3]



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Caption: Key signaling pathways modulated by Cerebrolysin.

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